

An In-depth Technical Guide on the Chemical Properties and Solubility of Olaquinox

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Olaquinox

Cat. No.: B1677201

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This technical guide provides a comprehensive overview of the chemical properties and solubility of **olaquinox**, a quinoxaline derivative utilized as an antibacterial agent and growth promoter in veterinary medicine.^{[1][2][3]} The information is intended for researchers, scientists, and professionals in drug development.

Chemical Properties of Olaquinox

Olaquinox is a pale yellow crystalline powder with a bitter taste and is odorless.^{[2][4]} It is recognized for its antibacterial properties, particularly against gram-negative organisms.^[1] Key physicochemical properties of **olaquinox** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₃ N ₃ O ₄	^{[1][5]}
Molecular Weight	263.25 g/mol	^{[1][5]}
Appearance	Pale yellow crystalline powder	^{[1][2][4]}
Melting Point	209 °C (with decomposition)	^{[1][2][5]}
151-155 °C	^[6]	
202-203 °C	^[7]	
pKa	13.75 (Predicted)	^{[5][7]}
Density	~1.28 - 1.53 g/cm ³ (Estimate)	^{[5][7]}

Note: Discrepancies in the reported melting point exist in the literature, which may be attributable to different experimental conditions or sample purity.

Solubility Profile of Olaquinox

The solubility of **olaquinox** varies across different solvents. It is generally characterized as being slightly soluble in water and having limited solubility in most common organic solvents.[1][8] A detailed summary of its solubility is presented below.

Solvent	Solubility	Source
Water	Slightly soluble in cold water, soluble in hot water	[2][4][6][8]
DMSO	Slightly soluble; 25 mg/mL with sonication and warming to 60°C	[5][9]
Methanol	Conflicting reports: Highly soluble vs. almost insoluble	[2][4][6]
Ethanol	Conflicting reports: Highly soluble vs. almost insoluble	[2][4][6]
Chloroform	Almost insoluble	[2][4]

Note: The conflicting reports on solubility in methanol and ethanol highlight the importance of empirical determination for specific applications.

Experimental Protocols

Protocol for Preparation of a Stock Solution in DMSO

This protocol is based on the methodology for preparing a stock solution for in vitro experiments.[9]

- Weigh the desired amount of **olaquinox** powder.
- Add the appropriate volume of newly opened (hygroscopic) DMSO to achieve the target concentration (e.g., 25 mg/mL).

- To aid dissolution, utilize an ultrasonic bath and warm the solution to 60°C.[9]
- Ensure the solution is clear before use.
- For storage, it is recommended to aliquot the stock solution and store it at -20°C for up to one month or -80°C for up to six months, protected from light.[9]

Protocol for Stability Assessment of Olaquinox

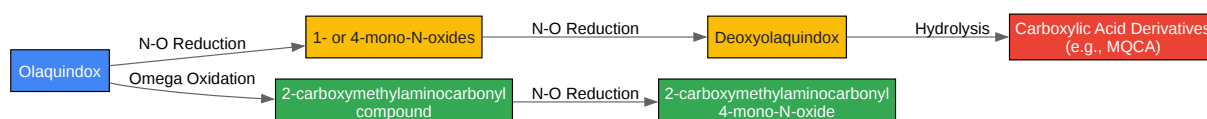
The stability of **olaquinox** can be evaluated under various conditions to ensure the integrity of the compound in analytical samples and formulations. The following is a general approach based on stability studies.[10]

- Standard Solution Stability:
 - Prepare standard solutions of **olaquinox** in a suitable solvent (e.g., methanol).
 - Store the solutions at -20°C in the dark.
 - Analyze the concentration of **olaquinox** at specified time points (e.g., 1, 2, and 4 weeks) using a validated analytical method like HPLC-UV.[10]
- Post-Preparation Sample Stability:
 - Analyze prepared samples (e.g., tissue extracts) immediately after preparation.
 - Store the prepared samples at 4°C in the dark and re-analyze at various time points (e.g., 1, 6, and 24 hours) to assess short-term stability.[10]
 - For long-term stability, store the samples at -20°C in the dark and re-analyze after several days (e.g., 1, 3, and 7 days).[10]
- Freeze-Thaw Stability:
 - Subject spiked tissue samples to multiple freeze-thaw cycles (e.g., four cycles from -20°C to room temperature).[10]
 - Analyze the samples after the final cycle to determine if degradation has occurred.

Visualizations

Metabolic Pathway of Olaquinox

Olaquinox undergoes extensive metabolism in animals like pigs and broilers.[11] The primary metabolic pathways involve the reduction of the N-oxide groups and oxidation of the side chain.[12]

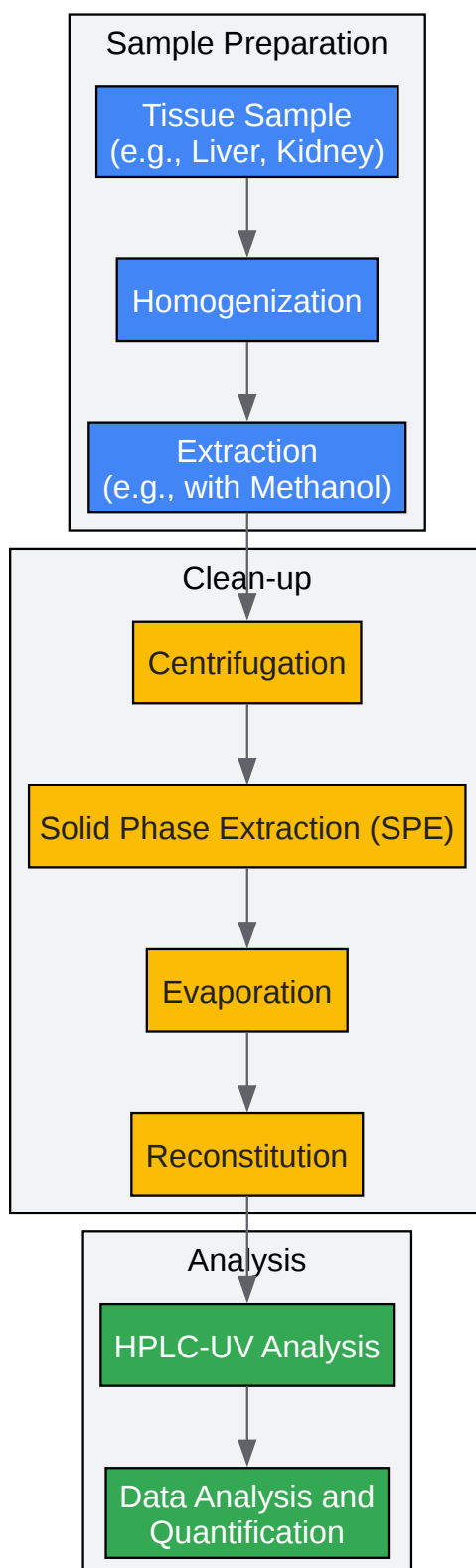


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Caption: Proposed metabolic pathway of **olaquinox** in pigs and broilers.

Experimental Workflow for Olaquinox Determination in Animal Tissue

The determination of **olaquinox** residues in animal tissues typically involves extraction, clean-up, and chromatographic analysis.[13][14]



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Caption: General workflow for the analysis of **olaquinox** in animal tissues.

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References

- 1. fao.org [fao.org]
- 2. bocsci.com [bocsci.com]
- 3. 701. Olaquinox (WHO Food Additives Series 27) [inchem.org]
- 4. Olaquinox, CasNo.23696-28-8 EAST CHEMSOURCES LIMITED China (Mainland) [echemsources.lookchem.com]
- 5. chembk.com [chembk.com]
- 6. Olaquinox (Olaquinox) Powder API, Raw Material CAS 23696-28-8 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 7. Olaquinox(23696-28-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. Olaquinox | C₁₂H₁₃N₃O₄ | CID 71905 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. medchemexpress.com [medchemexpress.com]
- 10. Tissue Depletion of Olaquinox and Its Six Metabolites in Pigs and Broilers: Identification of a Suitable Marker Residue - PMC [pmc.ncbi.nlm.nih.gov]
- 11. 808. Olaquinox (WHO Food Additives Series 33) [inchem.org]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. mhlw.go.jp [mhlw.go.jp]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Chemical Properties and Solubility of Olaquinox]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677201#chemical-properties-and-solubility-of-olaquinox]

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